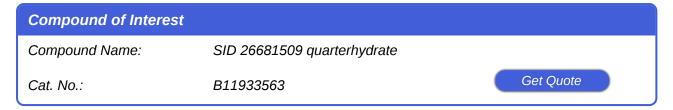


Application Notes and Protocols for SID 26681509 Quarterhydrate in Leishmania Culture Inhibition

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

SID 26681509 quarterhydrate is a potent, reversible, and selective inhibitor of human cathepsin L.[1][2][3][4] It has demonstrated inhibitory activity against various parasitic organisms, including Leishmania major, the causative agent of cutaneous leishmaniasis.[1][2] [4] These application notes provide detailed protocols for assessing the in vitro efficacy of SID 26681509 quarterhydrate against Leishmania promastigotes and serve as a guide for further investigation into its potential as an antileishmanial agent. The primary parasitic target of SID 26681509 quarterhydrate is believed to be the cathepsin L-like cysteine proteases, which are crucial for parasite survival and pathogenesis.[5][6]

Quantitative Data Summary

The following table summarizes the available quantitative data for the inhibitory activity of **SID 26681509 quarterhydrate**.



Parameter	Organism/Cell Line	Value	Reference
IC50	Leishmania major promastigotes	12.5 μΜ	[1][2][4]
IC50	Human Cathepsin L	56 nM	[1][3][4]
Cytotoxicity	Human aortic endothelial cells	No toxicity observed at 100 μM	[7]
Cytotoxicity	Zebrafish	No toxicity observed at 100 μM	[7]

Mechanism of Action

SID 26681509 quarterhydrate acts as a competitive inhibitor of cathepsin L-like cysteine proteases in Leishmania. These enzymes are vital for various physiological processes within the parasite, including nutrient acquisition, host immune evasion, and differentiation. By inhibiting these proteases, the compound disrupts the parasite's ability to survive and replicate.





Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References







- 1. Evaluation of the Antileishmanial Activity of Some Benzimidazole Derivatives Using In Vitro and In Silico Techniques PMC [pmc.ncbi.nlm.nih.gov]
- 2. In vitro Screening of Antileishmanial Activity of Natural Product Compounds: Determination of IC50, CC50 and SI Values PMC [pmc.ncbi.nlm.nih.gov]
- 3. In Vitro Activities of New 2-Substituted Quinolines against Leishmania donovani PMC [pmc.ncbi.nlm.nih.gov]
- 4. medchemexpress.com [medchemexpress.com]
- 5. Leishmania major: comparison of the cathepsin L- and B-like cysteine protease genes with those of other trypanosomatids PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Roles of Cysteine Proteases in Biology and Pathogenesis of Parasites PMC [pmc.ncbi.nlm.nih.gov]
- 7. Characterization of the cytotoxic effect of extracellular ATP in J774 mouse macrophages -PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for SID 26681509
 Quarterhydrate in Leishmania Culture Inhibition]. BenchChem, [2025]. [Online PDF].
 Available at: [https://www.benchchem.com/product/b11933563#sid-26681509-quarterhydrate-for-leishmania-culture-inhibition]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com